

# Personal protective equipment for handling Cyclohexene-1-carbonitrile

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Cyclohexene-1-carbonitrile

Cat. No.: B159472

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## Essential Safety and Handling Guide for Cyclohexene-1-carbonitrile

This guide provides crucial safety and logistical information for the handling and disposal of **Cyclohexene-1-carbonitrile**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices. Adherence to these protocols is vital for minimizing exposure risk and maintaining a secure work environment.

**Cyclohexene-1-carbonitrile** is a combustible liquid that is harmful if swallowed.[1][2][3] Some data also indicates it may be harmful in contact with skin or if inhaled.[4] Therefore, strict adherence to personal protective equipment (PPE) guidelines and operational procedures is mandatory.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Cyclohexene-1-carbonitrile**.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>9</sub> N	[1][4]
Molecular Weight	107.15 g/mol	[1][4]
CAS Number	1855-63-6	[1]
Density	0.946 g/mL at 20 °C	[1][2]
Flash Point	83 °C (181.4 °F) - closed cup	[1][2]
GHS Hazard Statements	H302: Harmful if swallowed	[1][2][3]
H312: Harmful in contact with skin (potential)	[4]	
H332: Harmful if inhaled (potential)	[4]	

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against chemical exposure. The following equipment is mandatory when handling **Cyclohexene-1-carbonitrile**.

- **Hand Protection:** Chemical-resistant gloves are required. Nitrile gloves are a suitable choice for incidental contact.[5] For prolonged handling or immersion, it is crucial to consult the glove manufacturer's chemical resistance guide to ensure adequate protection. Always inspect gloves for tears or punctures before use and replace them immediately if they become contaminated.[6]
- **Eye and Face Protection:** Wear chemical splash goggles that meet ANSI Z87.1 standards.[7] For procedures with a higher risk of splashing, a face shield should be worn in addition to goggles to protect the entire face.[2][8]
- **Respiratory Protection:** All handling of **Cyclohexene-1-carbonitrile** should be performed in a well-ventilated area, preferably inside a certified chemical fume hood.[7] If engineering controls are not sufficient to maintain exposure below acceptable limits, or during emergency situations, respiratory protection is necessary. A NIOSH-approved air-purifying respirator with

organic vapor cartridges is recommended.[2][9] For high concentrations or unknown airborne levels, a self-contained breathing apparatus (SCBA) may be required.[10]

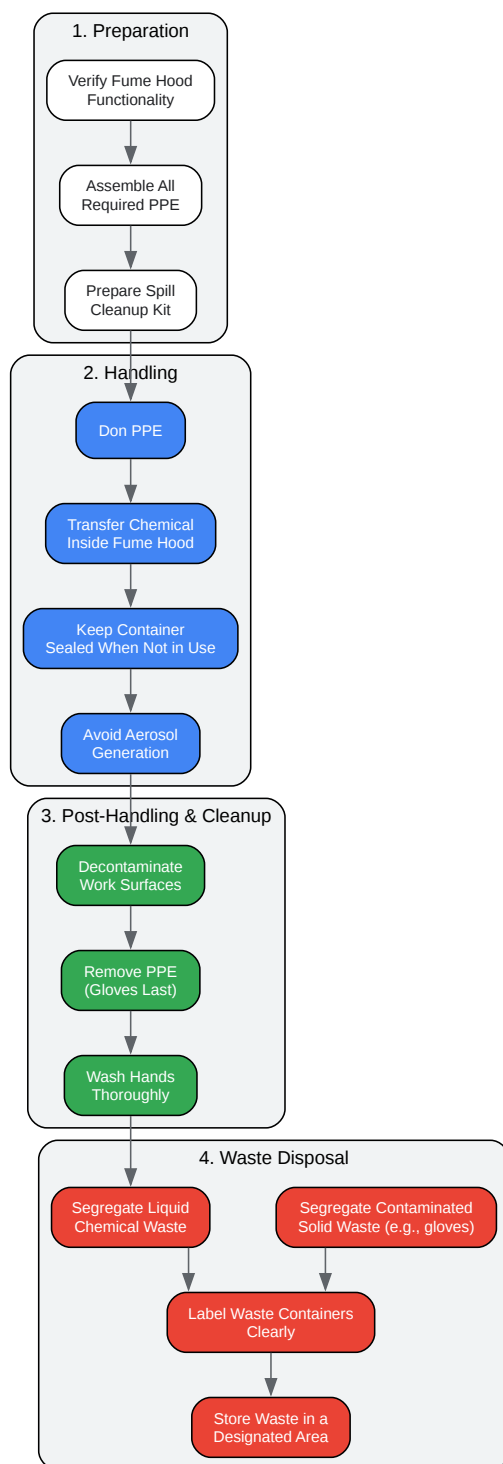
- **Protective Clothing:** A standard laboratory coat must be worn to prevent skin contact.[5] For operations involving larger quantities or a significant splash risk, a chemical-resistant apron or coveralls should be worn over the lab coat.[8]

## Operational and Disposal Plan

A systematic approach to handling and disposal is essential for laboratory safety and environmental protection.

## Experimental Workflow Diagram

## Workflow: Handling and Disposal of Cyclohexene-1-carbonitrile



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Caption: Logical workflow for the safe handling and disposal of **Cyclohexene-1-carbonitrile**.

## Handling Protocol

- Preparation: Before starting any work, ensure the chemical fume hood is functioning correctly. Assemble all necessary PPE and have a spill kit rated for flammable liquids readily accessible.
- Weighing and Transfer: Conduct all weighing and transfer operations inside a chemical fume hood to minimize inhalation exposure.[7]
- Solution Preparation: When preparing solutions, add **Cyclohexene-1-carbonitrile** slowly to the solvent to prevent splashing and aerosol generation.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.[11] Clean and decontaminate all work surfaces and equipment.

## Disposal Plan

All waste materials contaminated with **Cyclohexene-1-carbonitrile** must be treated as hazardous chemical waste.

- Liquid Waste: Collect all excess **Cyclohexene-1-carbonitrile** and contaminated solutions in a designated, properly labeled, and sealed hazardous waste container. Do not pour this chemical down the drain.[11][12]
- Solid Waste: Dispose of all contaminated disposable materials, such as gloves, pipette tips, and absorbent pads, in a separate, clearly labeled solid hazardous waste container.[11]
- Storage and Collection: Store waste containers in a designated satellite accumulation area away from incompatible materials. Follow all institutional and local regulations for hazardous waste disposal.[7][11][13]

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- To cite this document: BenchChem. [Personal protective equipment for handling Cyclohexene-1-carbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159472#personal-protective-equipment-for-handling-cyclohexene-1-carbonitrile]

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